

# Thermochemical Profile of N-Methylaniline: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-methylaniline*

Cat. No.: *B092194*

[Get Quote](#)

This guide provides a comprehensive overview of the thermochemical data for **N-methylaniline**, targeting researchers, scientists, and professionals in drug development. The information is presented in a structured format to facilitate easy access and comparison of quantitative data. Detailed experimental protocols for key measurements are also included, alongside visualizations of experimental workflows and a relevant chemical reaction pathway.

## Core Thermochemical Data

The following tables summarize the key thermochemical properties of **N-methylaniline**.

### Table 1: Enthalpy and Entropy Data

Property	Value	Units	State	Reference
Standard Molar Enthalpy of Formation ( $\Delta_f H^\circ_m$ )	$35.9 \pm 2.1$	$\text{kJ}\cdot\text{mol}^{-1}$	Liquid (298.15 K)	[1][2][3][4]
Standard Molar Enthalpy of Formation ( $\Delta_f H^\circ_m$ )	$90.9 \pm 2.1$	$\text{kJ}\cdot\text{mol}^{-1}$	Gas (298.15 K)	[1][2][3][4]
Molar Enthalpy of Vaporization ( $\Delta_{\text{lg}} H_m$ )	$55.0 \pm 0.2$	$\text{kJ}\cdot\text{mol}^{-1}$	-	[1][2][3][4]
Standard Entropy of Reaction ( $\Delta_r S^\circ$ )	97.5	$\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$	Gas	[5][6]

**Table 2: Heat Capacity and Physical Properties**

Property	Value	Units	Temperature (K)	Reference
Molar Heat Capacity ( $C_p$ )	207.1	$\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$	298	[5]
Molar Heat Capacity ( $C_p$ )	230.1	$\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$	290	[5]
Boiling Point	195.6	$^\circ\text{C}$	-	[7][8]
Melting Point	-57	$^\circ\text{C}$	-	[8][9]
Vapor Pressure	0.3	mmHg	293.15 (20 $^\circ\text{C}$ )	[7][8]

## Experimental Protocols

The thermochemical data presented in this guide were primarily determined using the following experimental methodologies:

## Combustion Calorimetry

The standard molar enthalpy of formation in the liquid state ( $\Delta_f H^\circ_m(\text{liq}, 298.15 \text{ K})$ ) was determined by combustion calorimetry.[\[1\]](#)[\[4\]](#)

- Apparatus: A high-precision combustion calorimeter.
- Procedure:
  - A highly purified sample of **N-methylaniline** is placed in a quartz crucible within a calorimetric bomb.
  - The bomb is filled with high-purity oxygen to a specified pressure.
  - The sample is ignited, and the resulting temperature change of the surrounding water bath is meticulously measured.
  - The energy of combustion is calculated from the temperature change and the known heat capacity of the calorimeter.
  - This energy value is then converted to the standard molar enthalpy of formation.[\[1\]](#)

## Transpiration Method for Vapor Pressure and Enthalpy of Vaporization

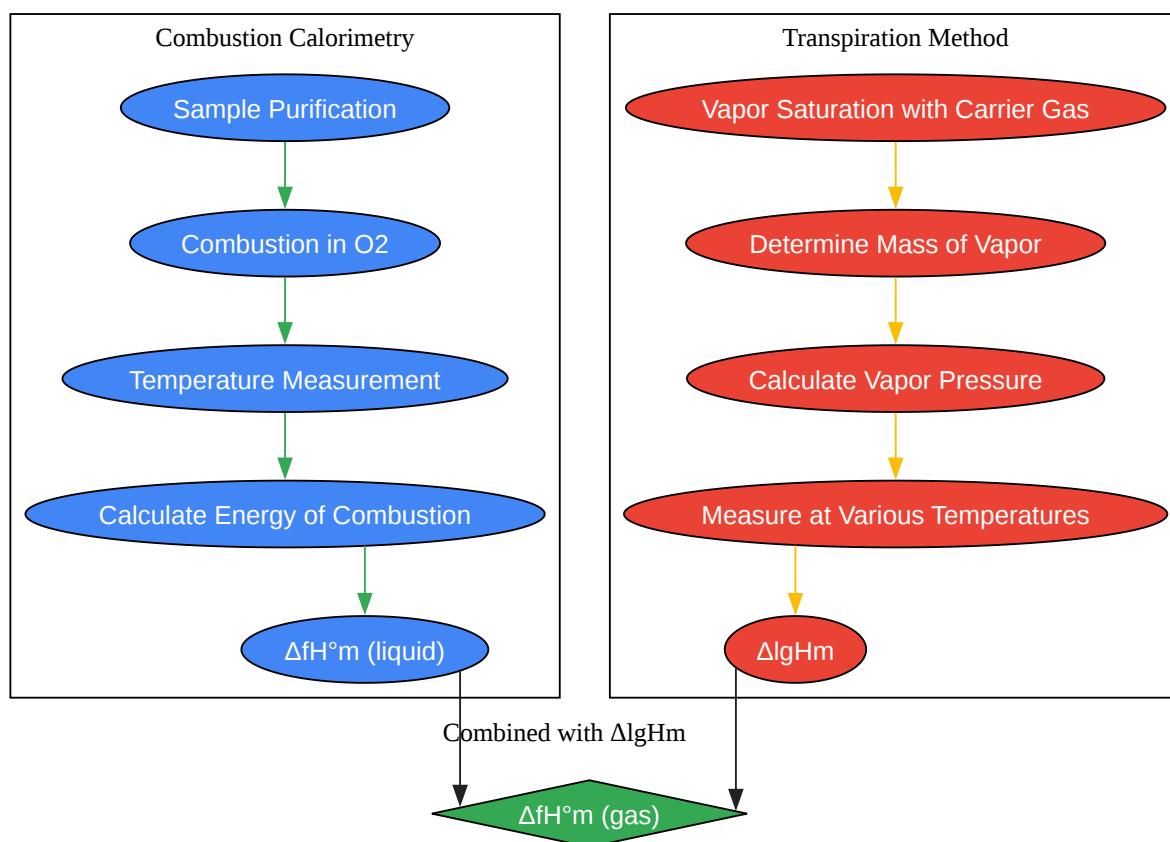
The molar enthalpy of vaporization ( $\Delta_{\text{lg}} H_m$ ) was derived from vapor pressure measurements obtained using the transpiration method.[\[1\]](#)[\[4\]](#)

- Apparatus: A setup that allows a carrier gas to become saturated with the vapor of the substance under investigation at a constant temperature.
- Procedure:
  - A stream of an inert carrier gas (e.g., nitrogen) is passed through or over a sample of **N-methylaniline** maintained at a constant temperature.
  - The gas becomes saturated with the vapor of **N-methylaniline**.

- The amount of vaporized substance is determined by trapping and weighing the condensed vapor or by measuring the weight loss of the sample.
- The vapor pressure is calculated from the amount of transported material and the volume of the carrier gas.
- Measurements are repeated at various temperatures to establish the temperature dependence of the vapor pressure.
- The molar enthalpy of vaporization is then calculated from the slope of the plot of the natural logarithm of vapor pressure versus the reciprocal of the absolute temperature (Clausius-Clapeyron equation).[\[1\]](#)

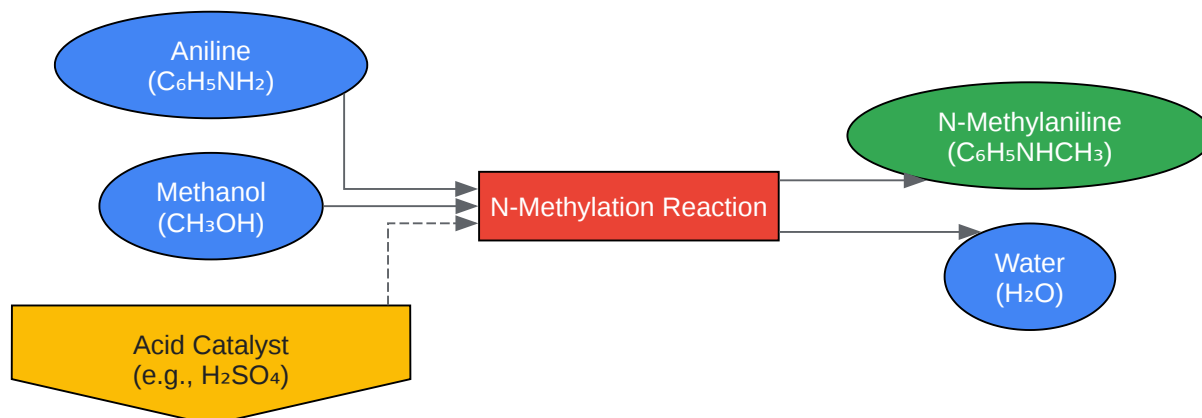
## Visualizations

The following diagrams illustrate the experimental workflow for determining thermochemical properties and a common synthesis pathway for **N-methylaniline**.



[Click to download full resolution via product page](#)

*Experimental workflow for determining thermochemical properties of **N**-methylaniline.*



[Click to download full resolution via product page](#)

Synthesis of **N-methylaniline** via N-methylation of aniline with methanol.

A common method for synthesizing **N-methylaniline** involves the reaction of aniline with methanol in the presence of an acid catalyst, such as sulfuric acid.[2] This reaction, known as N-methylation, produces **N-methylaniline** and water as a byproduct. However, this method can also lead to the formation of N,N-dimethylaniline as an undesired byproduct.[2] Industrial processes often utilize specific catalysts and reaction conditions to maximize the yield of **N-methylaniline**. [4][7] For instance, reacting aniline and methanol in the liquid phase with a copper or chromium-based catalyst at elevated temperatures and pressures is one such method.[2]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 2. US3819709A - Synthesis of n-methylaniline - Google Patents [patents.google.com]

- 3. researchgate.net [researchgate.net]
- 4. RU2270187C2 - Method for preparing n-methylaniline - Google Patents [patents.google.com]
- 5. Formylation of Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 6. N-Methylaniline synthesis - chemicalbook [chemicalbook.com]
- 7. scispace.com [scispace.com]
- 8. Formic acid - Wikipedia [en.wikipedia.org]
- 9. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [Thermochemical Profile of N-Methylaniline: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092194#thermochemical-data-for-n-methylaniline]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)